

Proper Disposal of Relebactam: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Relebactam
CAS No.:	1174018-99-5
Cat. No.:	B560040

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Researchers, scientists, and drug development professionals handling **Relebactam** must adhere to strict disposal procedures to ensure environmental safety and regulatory compliance. This guide provides essential, step-by-step information for the proper disposal of **Relebactam**, aligning with general best practices for pharmaceutical waste management.

Core Disposal Principles

The primary methods for disposing of **Relebactam** involve incineration or engaging a licensed hazardous material disposal company.^[1] It is imperative to prevent **Relebactam** from entering waterways by avoiding discharge into drains, water courses, or onto the ground.^{[1][2]} All disposal activities must comply with federal, state, and local regulations.^{[1][2]}

Key Disposal Steps:

- Segregation: Isolate **Relebactam** waste from other laboratory waste streams.
- Containment: Place excess, expired, or contaminated **Relebactam** in a suitable, sealed container.

- Professional Disposal:
 - Incineration: The product may be burned in an incinerator equipped with an afterburner and scrubber.[1]
 - Hazardous Waste Contractor: Offer the contained material to a licensed hazardous material disposal company.[1]
- Contaminated Packaging: Dispose of any packaging that has come into contact with **Relebactam** in the same manner as the product itself.[1]

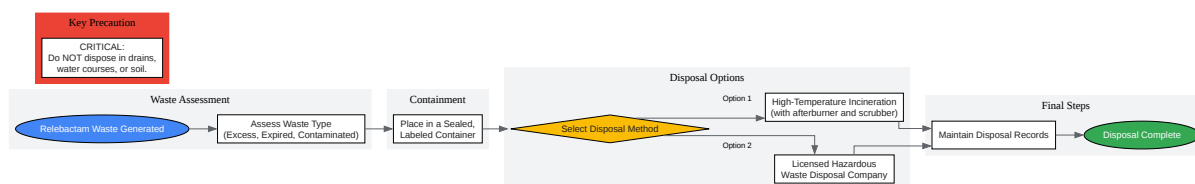
For formulations containing **Relebactam**, such as those with Imipenem and Cilastatin, the recommended disposal method is to send the contents and container to an approved waste disposal plant.[3][4]

Regulatory Framework

The disposal of pharmaceutical waste, including **Relebactam**, is governed by several regulatory bodies in the United States. The Environmental Protection Agency (EPA) sets guidelines for hazardous waste management under the Resource Conservation and Recovery Act (RCRA).[5][6] It is crucial to determine if the pharmaceutical waste is classified as hazardous or non-hazardous to ensure proper handling.[5][6] Additionally, some states may have more stringent regulations than federal laws.[5]

Logical Workflow for Relebactam Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Relebactam**.



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Caption: Logical workflow for the proper disposal of **Relebactam**.

Experimental Protocols

Detailed experimental protocols for the disposal of **Relebactam** are not publicly available. The standard procedure relies on the guidelines provided in the Safety Data Sheets (SDS) and adherence to hazardous waste regulations. The methodologies for incineration or handling by a licensed disposal company are proprietary to the operating facilities and are not detailed in the product information.

Quantitative Data

Specific quantitative data, such as concentration limits for disposal or other numerical thresholds, are not specified in the available safety and disposal literature for **Relebactam**. The guidance is qualitative, emphasizing complete containment and destruction through approved methods.

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